

Spectroscopic Analysis of Diethyl Succinate-2,2,3,3-d4: A Technical Guide

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Compound of Interest

Compound Name: Diethyl succinate-2,2,3,3-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **Diethyl succinate-2,2,3,3-d4**. Due to the limited availability of published spectra for this specific deuterated compound, this guide presents predicted data based on the known spectroscopic characteristics of its non-deuterated analog, Diethyl succinate, and the established principles of isotopic labeling in spectroscopy. This document is intended to serve as a valuable resource for the identification and characterization of **Diethyl succinate-2,2,3,3-d4** in various research and development applications.

Predicted Spectroscopic Data

The introduction of deuterium at the 2 and 3 positions of the succinate backbone significantly alters the spectroscopic signature of the molecule, particularly in ^1H NMR and IR spectroscopy. The following tables summarize the predicted and known spectroscopic data for **Diethyl succinate-2,2,3,3-d4** and its non-deuterated counterpart for comparative analysis.

Table 1: Predicted ^1H NMR Data

The most notable feature in the ^1H NMR spectrum of **Diethyl succinate-2,2,3,3-d4** is the absence of the signal corresponding to the succinyl protons.

Compound	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Diethyl succinate-2,2,3,3-d4	~1.21	Triplet	6H	-O-CH ₂ -CH ₃
~4.10	Quartet	4H	-O-CH ₂ -CH ₃	
Diethyl succinate[1][2]	1.21	Triplet	6H	-O-CH ₂ -CH ₃
2.56	Singlet	4H	-CO-CH ₂ -CH ₂ -CO-	
4.10	Quartet	4H	-O-CH ₂ -CH ₃	

Table 2: Predicted ¹³C NMR Data

The ¹³C NMR spectrum is expected to show minimal changes in chemical shifts. The signals for the deuterated carbons may exhibit broadening or splitting due to carbon-deuterium coupling and a decrease in intensity.

Compound	Chemical Shift (δ) ppm	Assignment
Diethyl succinate-2,2,3,3-d4	~14.0	-O-CH ₂ -CH ₃
~29.0	-CO-CD ₂ -CD ₂ -CO-	
~60.3	-O-CH ₂ -CH ₃	
~172.2	-C=O	
Diethyl succinate[1][3]	14.0	-O-CH ₂ -CH ₃
29.0	-CO-CH ₂ -CH ₂ -CO-	
60.3	-O-CH ₂ -CH ₃	
172.2	-C=O	

Table 3: Predicted Infrared (IR) Spectroscopy Data

The IR spectrum will be characterized by the appearance of C-D stretching bands at lower wavenumbers compared to C-H stretching bands.

Compound	Vibrational Mode	Expected Wavenumber (cm ⁻¹)
Diethyl succinate-2,2,3,3-d4	C-H stretch (sp ³)	2850-3000
C-D stretch	~2100-2200	
C=O stretch	~1735	
C-O stretch	1000-1300	
Diethyl succinate	C-H stretch (sp ³)	2850-3000
C=O stretch	~1735	
C-O stretch	1000-1300	

Table 4: Predicted Mass Spectrometry Data

The mass spectrum will show a molecular ion peak shifted by +4 m/z units. The fragmentation pattern will also be altered, with fragments containing the deuterated core showing corresponding mass shifts.

Compound	Ion	Predicted m/z	Notes
Diethyl succinate-2,2,3,3-d4	[M] ⁺	178	Molecular Ion
[M - OCH ₂ CH ₃] ⁺	133	Loss of ethoxy group	
[M - COOCH ₂ CH ₃] ⁺	105	Loss of carbethoxy group	
Diethyl succinate[4]	[M] ⁺	174	Molecular Ion
[M - OCH ₂ CH ₃] ⁺	129	Loss of ethoxy group	
[M - COOCH ₂ CH ₃] ⁺	101	Loss of carbethoxy group	

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for liquid samples like **Diethyl succinate-2,2,3,3-d4**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **Diethyl succinate-2,2,3,3-d4** into a clean, dry vial.
 - Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl₃).
 - Ensure the sample is fully dissolved. Gentle vortexing can be applied if necessary.
 - Transfer the solution into a clean 5 mm NMR tube using a Pasteur pipette.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer on the deuterium signal of the solvent.

- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the ^1H and ^{13}C NMR spectra using standard pulse sequences.

Infrared (IR) Spectroscopy

- Sample Preparation (Neat Liquid):
 - Place a single drop of **Diethyl succinate-2,2,3,3-d₄** onto the surface of a polished salt plate (e.g., NaCl or KBr).
 - Carefully place a second salt plate on top to create a thin liquid film between the plates.[\[5\]](#)
[\[6\]](#)
- Data Acquisition:
 - Place the salt plates in the sample holder of the IR spectrometer.
 - Acquire the IR spectrum over the desired range (typically 4000-400 cm^{-1}).
 - A background spectrum of the clean, empty salt plates should be taken and subtracted from the sample spectrum.

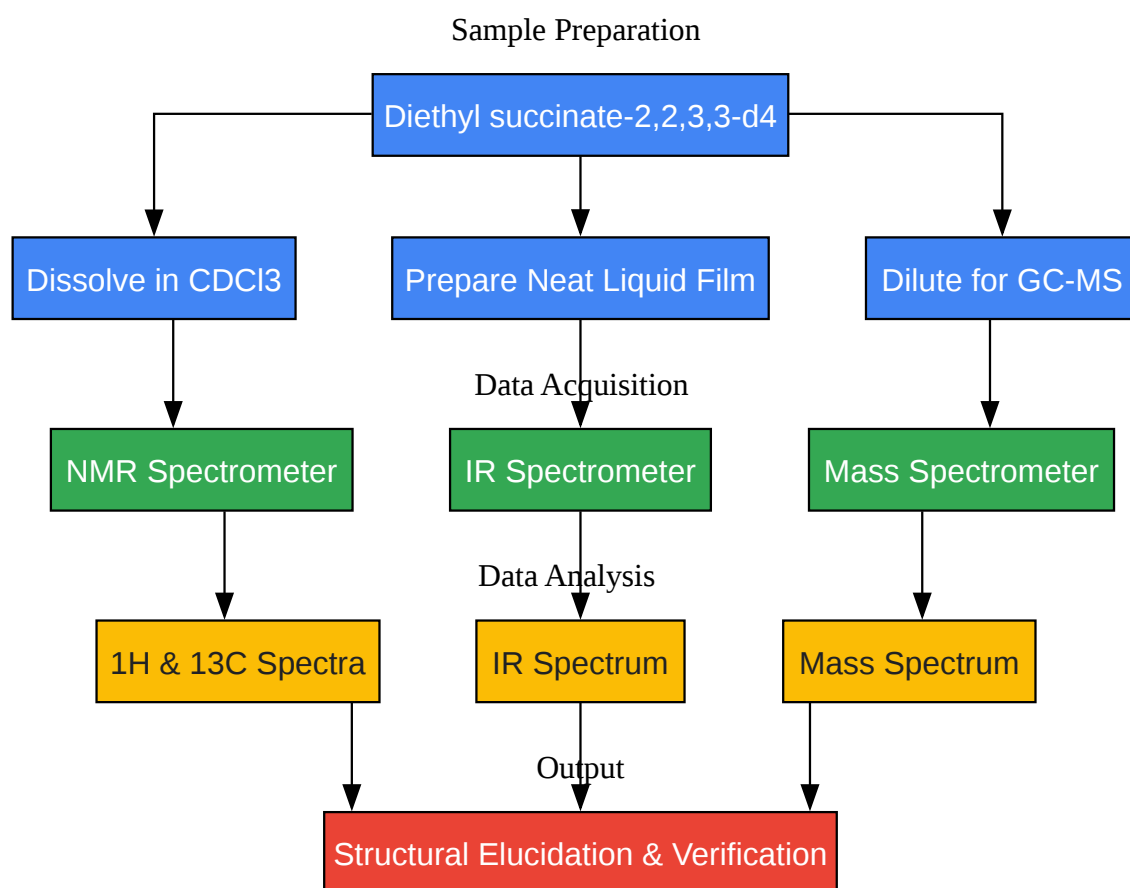
Mass Spectrometry (MS)

- Sample Introduction:
 - For a volatile liquid like **Diethyl succinate-2,2,3,3-d₄**, direct infusion via a syringe pump or introduction through a gas chromatograph (GC-MS) are suitable methods.
 - For GC-MS, a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) is prepared.
- Ionization:
 - Electron Ionization (EI) is a common method for small, relatively non-polar molecules and will provide characteristic fragmentation patterns.
- Data Acquisition:

- The mass analyzer (e.g., quadrupole or time-of-flight) is scanned over a suitable m/z range to detect the molecular ion and fragment ions.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a compound like **Diethyl succinate-2,2,3,3-d₄**.



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Caption: Workflow for Spectroscopic Analysis.

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